

Hyprolose vs HPMC drug release profile comparison

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Hyprolose

CAS No.: 9004-64-2

Cat. No.: S530259

Get Quote

Understanding HPMC (Hypromellose) Drug Release

HPMC is a hydrophilic polymer widely used to control the release of active pharmaceutical ingredients (APIs) from matrix tablets [1]. Its functionality is based on a combination of swelling, diffusion, and erosion mechanisms.

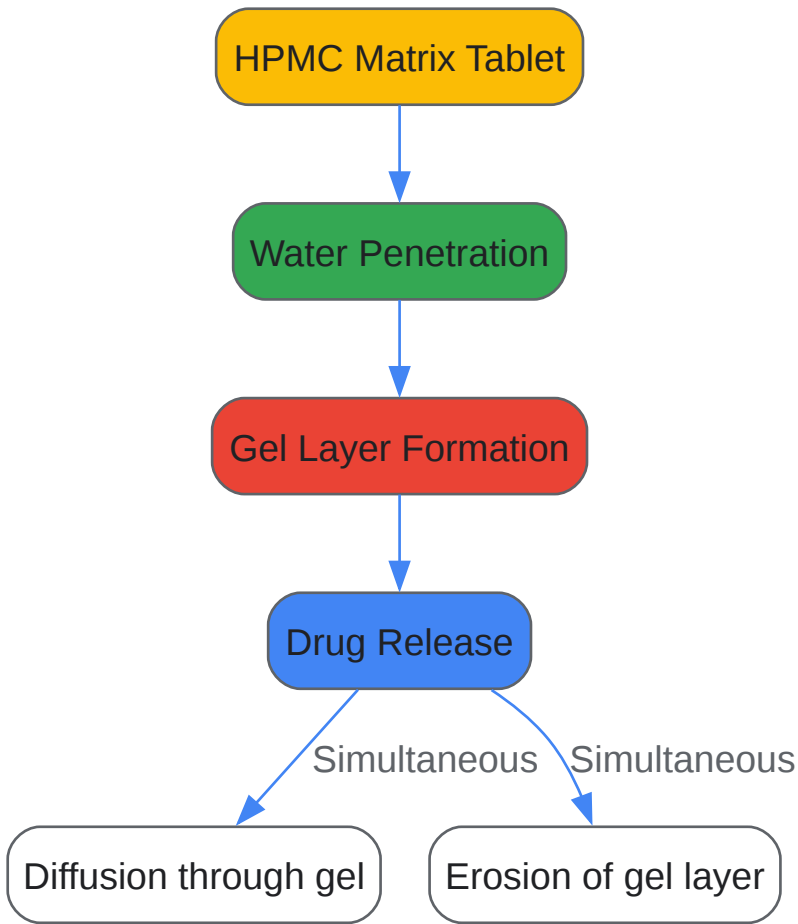
Drug Release Mechanisms from HPMC Matrices

When an HPMC matrix tablet comes into contact with an aqueous medium (e.g., gastrointestinal fluids), the following sequential processes occur [2]:

- **Water Penetration:** Water diffuses into the tablet.
- **Gel Layer Formation:** The HPMC polymer hydrates and swells, forming a viscous gel layer at the tablet's surface.
- **Drug Release:** The drug is released through a combination of:
 - **Diffusion:** The dissolved drug diffuses through the gel layer.
 - **Erosion:** The gel layer gradually erodes from the surface, releasing the drug and dissolved polymer.

The rate of drug release is governed by factors such as the viscosity grade of HPMC, its concentration in the formulation, and the solubility of the drug itself [3] [2].

The diagram below illustrates this interconnected process.



[Click to download full resolution via product page](#)

Key Factors Influencing HPMC Drug Release

The following table summarizes critical parameters that affect drug release from HPMC matrices, which are essential for formulation scientists to control [1] [3] [4].

Parameter	Impact on Drug Release	Experimental Evidence
HPMC Viscosity Grade	Higher viscosity grades (e.g., K100M) generally lead to slower drug release rates compared to lower viscosity grades (e.g., K4M, K15M).	Studies show that changing the grade from K15MCR to K100MCR had no significant effect on the 24-hour release profile of Ranitidine HCl,

Parameter	Impact on Drug Release	Experimental Evidence
HPMC Concentration	Increasing polymer concentration slows down the drug release rate by forming a thicker and more robust gel layer.	though differences are often observed depending on the drug [4]. Formulations with higher HPMC content demonstrated slower matrix erosion and drug release kinetics [3]. For Ranitidine HCl, a sustained release over 24 hours was achieved with specific HPMC concentrations [4].
Drug Solubility	The release mechanism is highly dependent on drug solubility. Highly soluble drugs may demonstrate a faster initial release, while poorly soluble drugs (BCS Class II) are released more slowly, with their release profile significantly improved by HPMC [1].	Research indicates that the matrix erosion rate and drug release are dependent on drug solubility [3]. HPMC is crucial for improving the dissolution and bioavailability of poorly soluble drugs [1].

Detailed Experimental Protocol

To provide context for the data in the table, here is a standard methodology for simultaneously quantifying drug release and polymer erosion from HPMC matrices, as described in the research [3] [5].

- 1. Objective:** To measure in vitro drug release and HPMC matrix erosion kinetics in a single experiment.
- 2. Methodology:**
 - Tablet Preparation:** Manufacture HPMC-based matrix tablets using methods like direct compression or dry granulation, containing the drug at various drug-to-polymer ratios [4].
 - Dissolution Test:** Use a standard dissolution apparatus (e.g., USP Type II/paddle) with a suitable medium (e.g., 0.01 N HCl for gastric condition simulation or buffer at pH 7.2) [3] [4].
 - Simultaneous Analysis:**
 - Drug Release:** At predetermined time intervals, collect samples and analyze the concentration of dissolved drug using spectrophotometry or HPLC [3].
 - Polymer Erosion (Phenol-Sulphuric Acid Assay):** Use the phenol-sulphuric acid assay on the same dissolution samples to quantify the amount of HPMC dissolved in the medium. This colorimetric method measures carbohydrate content [3] [5].

- **Matrix Erosion (Gravimetric Analysis):** Alternatively, retrieve the remaining tablet matrix at different time points, dry it, and weigh it. The degree of erosion is calculated based on the weight loss of the tablet [3].
- **3. Data Analysis:** Correlate the drug release profile with the polymer dissolution and matrix erosion profiles. Results typically show that the erosion rate is directly related to the drug release kinetics [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. The Role of Hypromellose in Enhancing Drug Solubility, Bioavailability... [meskajoinway.com]
2. -Matrices for Controlled HPMC Delivery: A New Model Combining... Drug [link.springer.com]
3. Simultaneous quantification of drug and erosion from... release [pubmed.ncbi.nlm.nih.gov]
4. Formulation and in vivo evaluation of floating tablets of hydroxypropyl... vitro [pmc.ncbi.nlm.nih.gov]
5. (PDF) Simultaneous quantification of drug ... - Academia.edu release [academia.edu]

To cite this document: Smolecule. [Hypromellose vs HPMC drug release profile comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b530259#hypromellose-vs-hpmc-drug-release-profile-comparison>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com